

Cy5.5 Maleimide: A Comprehensive Technical Guide to its Spectral Properties and Applications

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Compound of Interest

Compound Name: *Cy5.5 maleimide*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core spectral properties, chemical characteristics, and experimental applications of **Cy5.5 maleimide**, a near-infrared (NIR) fluorescent dye crucial for biological imaging and analysis. This document details the essential data for utilizing this powerful tool in research and development, including structured data tables for easy comparison, detailed experimental protocols, and visualizations of key processes.

Core Spectral and Physicochemical Properties

Cy5.5 maleimide is a thiol-reactive dye widely used for labeling proteins, peptides, and other biomolecules containing sulphhydryl groups (-SH). Its fluorescence in the near-infrared spectrum makes it particularly valuable for applications requiring deep tissue penetration and minimal background autofluorescence from biological samples.^[1] The dye is available in both non-sulfonated and sulfonated forms, with the latter exhibiting enhanced water solubility.^[2]

Below is a summary of the key spectral and physical properties of **Cy5.5 maleimide** compiled from various sources. It is important to note that slight variations in these values can occur depending on the specific vendor and the solvent used for measurement.

Table 1: Spectral Properties of **Cy5.5 Maleimide**

Property	Value (Non-sulfonated)	Value (Sulfonated)	Source(s)
Excitation Maximum (λ_{ex})	675 - 684 nm	673 nm	[1][3][4]
Emission Maximum (λ_{em})	694 - 710 nm	691 nm	[1][3][4]
Molar Extinction Coefficient (ϵ)	190,000 - 209,000 $\text{M}^{-1}\text{cm}^{-1}$	211,000 $\text{M}^{-1}\text{cm}^{-1}$	[1][3][4]
Quantum Yield (Φ)	~0.2	~0.21	[3][4]
Spectrally Similar Dyes	Alexa Fluor® 680, DyLight® 680, IRDye® 680	N/A	[1][5]

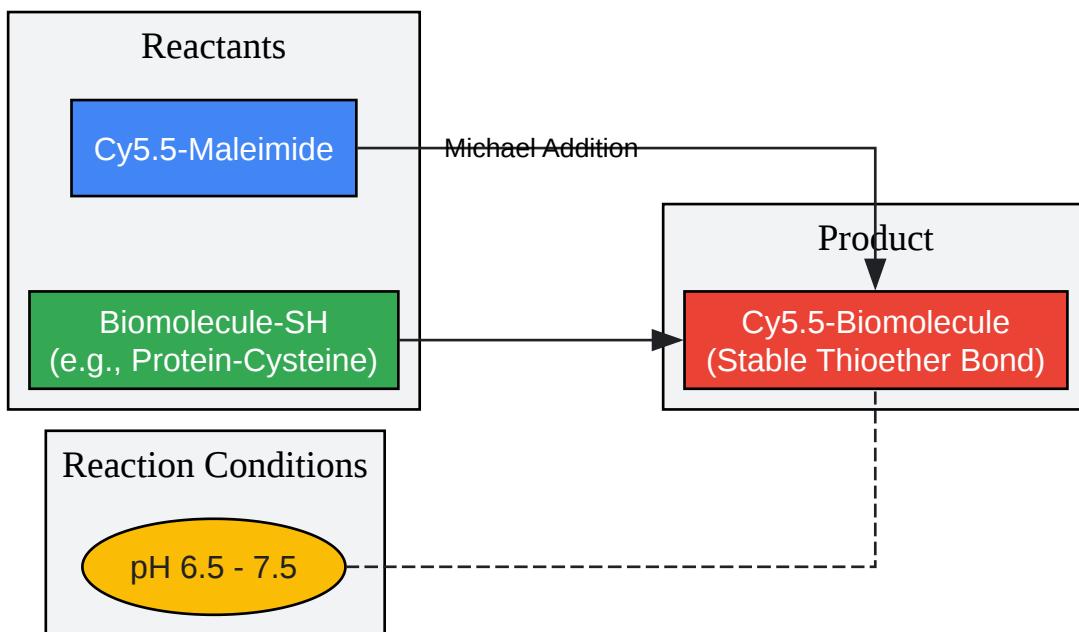
Table 2: Physicochemical Properties of **Cy5.5 Maleimide**

Property	Value (Non-sulfonated)	Value (Sulfonated)	Source(s)
Molecular Weight	~741.36 g/mol	~1039.17 g/mol	[3][5]
Reactivity	Thiol (Sulphydryl) groups	Thiol (Sulphydryl) groups	[1][5]
Solubility	Soluble in DMSO, DMF; Insoluble in water	Water-soluble	[2][3][5]
Storage Conditions	-20°C in the dark, desiccated	-20°C in the dark, desiccated	[3][4][5]

Thiol-Reactive Labeling Chemistry

The maleimide group of **Cy5.5 maleimide** reacts specifically and efficiently with the sulphydryl group of cysteine residues in proteins or other thiol-containing molecules. This reaction, a

Michael addition, forms a stable thioether bond. The optimal pH for this reaction is between 6.5 and 7.5.[1][5]



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Caption: Reaction scheme of **Cy5.5 maleimide** with a thiol-containing biomolecule.

Experimental Protocols

General Protocol for Protein Labeling with **Cy5.5 Maleimide**

This protocol provides a general guideline for labeling proteins with **Cy5.5 maleimide**. Optimization may be required for specific proteins and applications.

Materials:

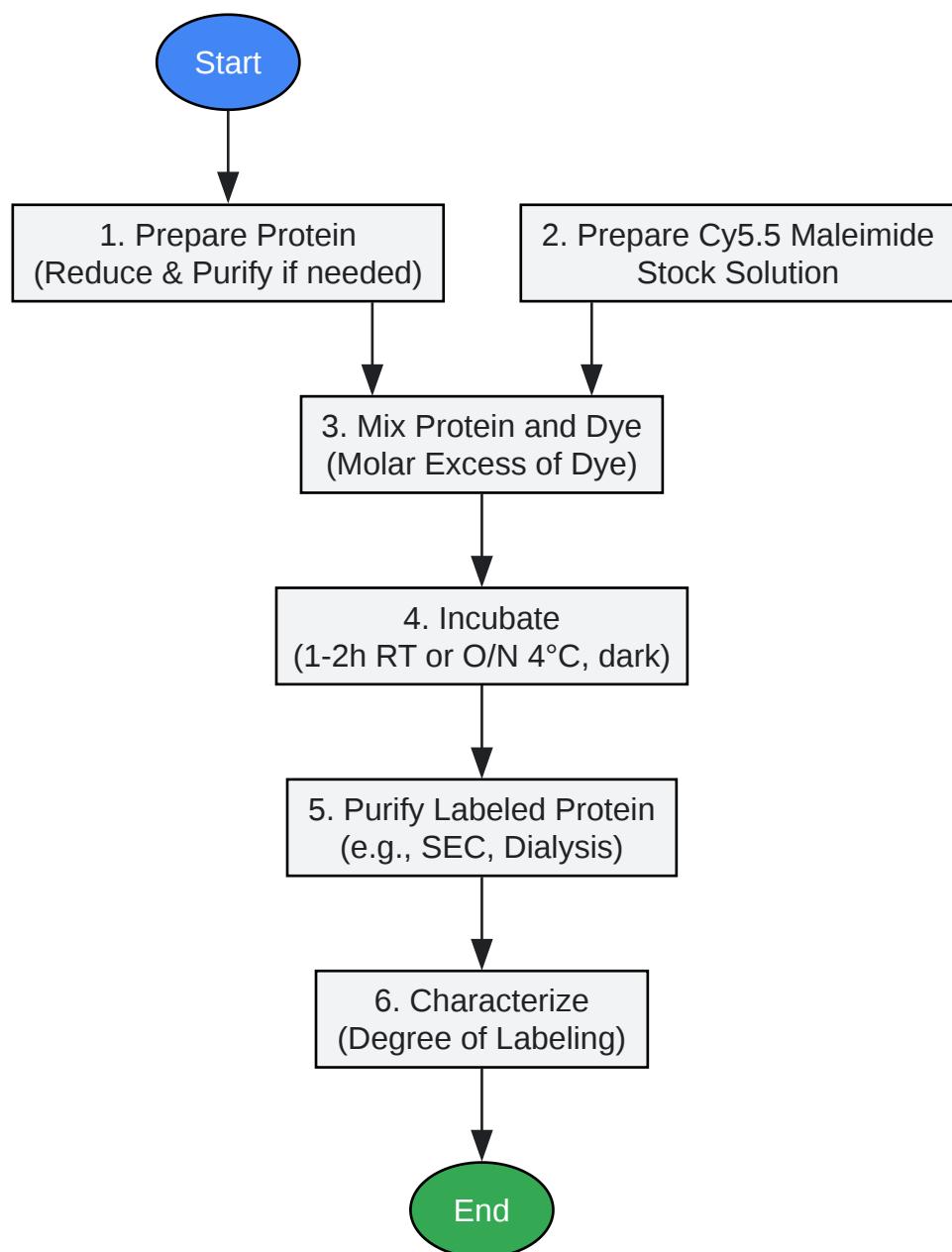
- Protein to be labeled (containing free sulfhydryl groups) in a suitable buffer (e.g., PBS, HEPES) at pH 6.5-7.5. The buffer should be free of primary amines and thiols.
- **Cy5.5 maleimide** (non-sulfonated or sulfonated).

- Anhydrous Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO) for non-sulfonated **Cy5.5 maleimide**.
- Reducing agent (e.g., DTT or TCEP) if the protein's cysteines are in disulfide bonds.
- Purification column (e.g., size-exclusion chromatography, dialysis) to remove unconjugated dye.

Procedure:

- Protein Preparation:
 - If necessary, reduce disulfide bonds in the protein using a reducing agent like DTT or TCEP. Follow the manufacturer's protocol.
 - Remove the reducing agent by dialysis or using a desalting column.
 - Ensure the protein is in a thiol-free buffer at pH 6.5-7.5. A common buffer is 0.1 M sodium phosphate, 150 mM NaCl, pH 7.2.
- Dye Preparation:
 - For non-sulfonated **Cy5.5 maleimide**, dissolve it in a small amount of anhydrous DMF or DMSO to prepare a stock solution (e.g., 10 mg/mL).[\[3\]](#)
 - For sulfonated **Cy5.5 maleimide**, dissolve it directly in the reaction buffer or deionized water.
- Labeling Reaction:
 - Add the **Cy5.5 maleimide** stock solution to the protein solution. A molar excess of dye to protein (typically 5- to 20-fold) is recommended. The optimal ratio should be determined empirically.
 - Incubate the reaction mixture for 1-2 hours at room temperature or overnight at 4°C, protected from light.
- Purification:

- Separate the labeled protein from the unreacted dye using size-exclusion chromatography, dialysis, or a spin column.
- Characterization:
 - Determine the degree of labeling (DOL) by measuring the absorbance of the labeled protein at 280 nm (for the protein) and at the excitation maximum of Cy5.5 (around 675 nm) for the dye.

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Caption: Workflow for labeling a protein with **Cy5.5 maleimide**.

Applications in Research and Drug Development

The favorable spectral properties of **Cy5.5 maleimide** make it a versatile tool in various scientific disciplines:

- Fluorescence Microscopy: Its emission in the near-infrared range allows for deep-tissue imaging with reduced scattering and autofluorescence, enabling clearer visualization of labeled structures in complex biological samples.
- Flow Cytometry: Labeled antibodies with Cy5.5 are used for the identification and sorting of specific cell populations.
- In Vivo Imaging: The NIR fluorescence of Cy5.5 is well-suited for non-invasive imaging in small animals, allowing for the tracking of labeled cells, antibodies, or drug delivery vehicles in real-time.^[6]
- Protein Labeling and Quantification: **Cy5.5 maleimide** is used to label and quantify proteins in various assays, including Western blotting and electrophoretic mobility shift assays.^[7]

Conclusion

Cy5.5 maleimide is a robust and highly effective near-infrared fluorescent probe for the specific labeling of thiol-containing molecules. Its bright fluorescence, photostability, and low background interference in biological systems make it an indispensable tool for researchers and professionals in the fields of biology, biochemistry, and drug development. Careful consideration of its spectral properties and adherence to optimized labeling protocols will ensure the generation of high-quality, reproducible data in a wide array of fluorescence-based applications.

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